

Application Notes and Protocols for CAY10526 in Animal Studies

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CAY10526

Cat. No.: B15602551

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Introduction

CAY10526 is a potent and selective inhibitor of microsomal prostaglandin E synthase-1 (mPGES-1), a key enzyme in the production of prostaglandin E2 (PGE2).^{[1][2]} PGE2 is involved in various physiological and pathological processes, including inflammation and cancer.^[3] **CAY10526** exerts its effects by downregulating PGE2 production, thereby modulating downstream signaling pathways. These application notes provide detailed protocols for the preparation and use of **CAY10526** in preclinical animal studies, along with a summary of its mechanism of action and relevant signaling pathways.

Chemical Properties

A summary of the key chemical properties of **CAY10526** is presented in Table 1.

Property	Value	Reference
Formal Name	4-(benzo[b]thiophen-2-yl)-3-bromo-5-hydroxydihydrofuran-2(3H)-one	[1]
Alternate Names	3-(1-benzothiophen-2-yl)-4-bromo-2-hydroxy-2H-furan-5-one	[4]
CAS Number	938069-71-7	[1][4]
Molecular Formula	C ₁₂ H ₇ BrO ₃ S	[1][4]
Formula Weight	311.1 g/mol	[1]
Purity	≥98%	[1]
Appearance	A crystalline solid	[1]

Solubility Data

Proper solubilization is critical for the effective in vivo delivery of **CAY10526**. The solubility of **CAY10526** in various common solvents is provided in Table 2.

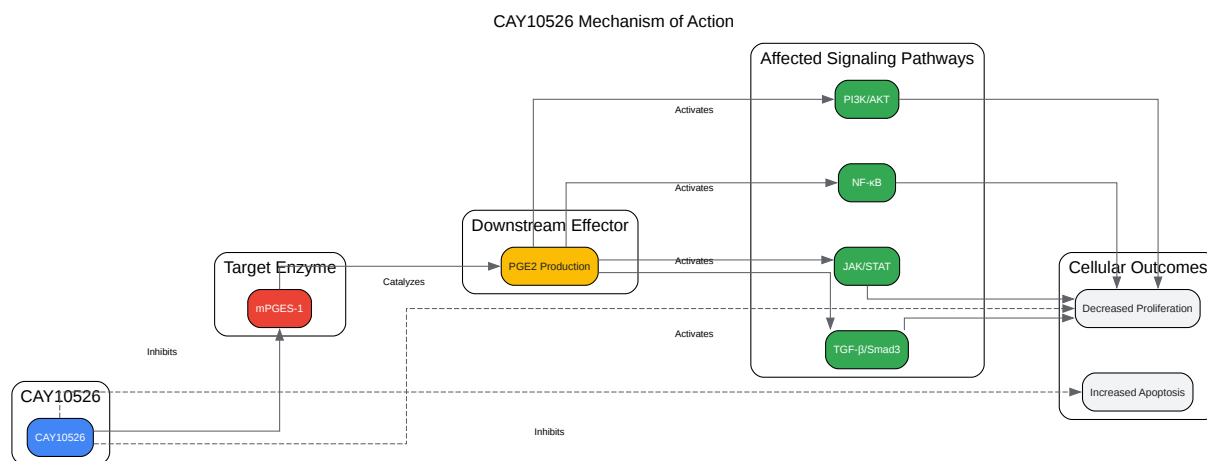
Solvent	Solubility	Reference
DMF	30 mg/mL	[1]
DMSO	30 mg/mL	[1]
DMSO:PBS (pH 7.2) (1:1)	0.5 mg/mL	[1]
Ethanol	1 mg/mL	[1]

Mechanism of Action and Signaling Pathways

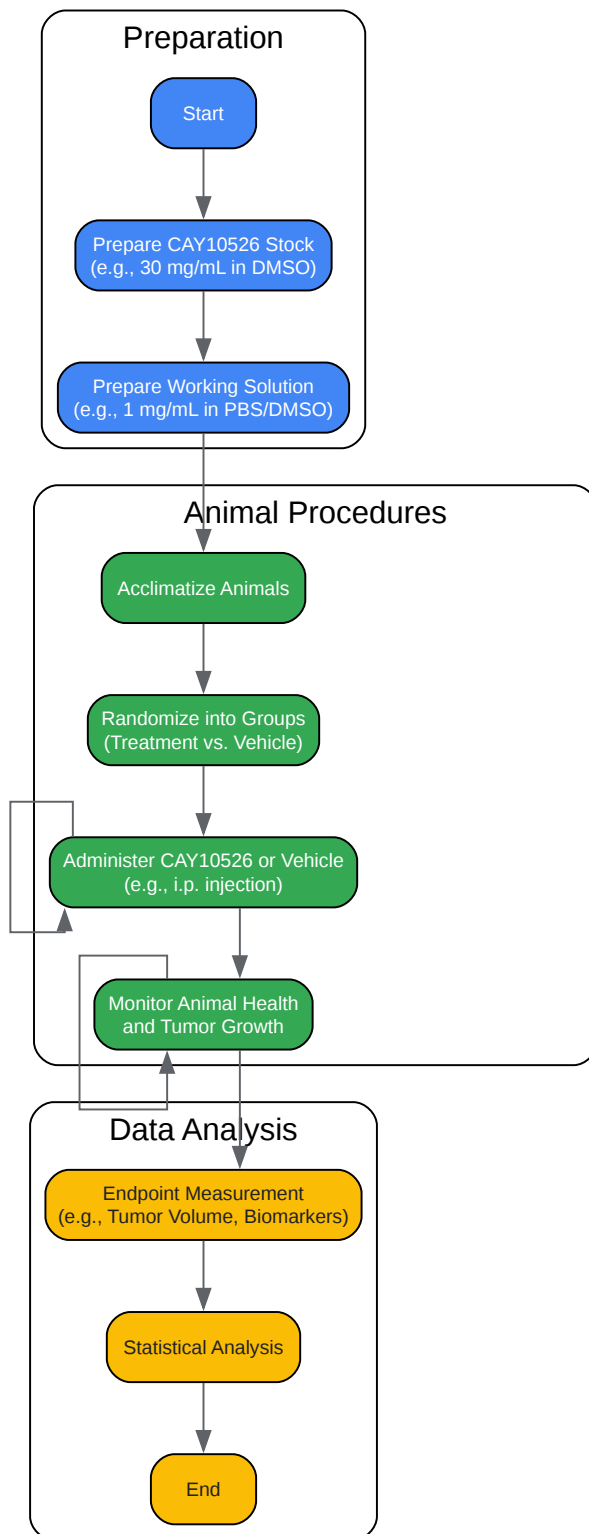
CAY10526 selectively inhibits mPGES-1, leading to a reduction in PGE2 synthesis.[1] This inhibition has been shown to impact several downstream signaling pathways implicated in cell proliferation, apoptosis, and inflammation. The primary signaling pathways affected by **CAY10526** are:

- JAK/STAT Pathway: **CAY10526** has been observed to decrease the expression of JAK1, JAK2, and phosphorylated STAT3 (pSTAT3), suggesting an inhibitory effect on this pathway. [\[5\]](#)[\[6\]](#)
- TGF- β /Smad3 Pathway: Treatment with **CAY10526** has been shown to decrease the phosphorylation of Smad3. [\[5\]](#)[\[6\]](#)
- PI3K/AKT Pathway: **CAY10526** has been demonstrated to inhibit the PI3K/AKT signaling pathway. [\[5\]](#)[\[6\]](#)
- NF- κ B Signaling Pathway: **CAY10526** also acts as an inhibitor of the NF- κ B signaling pathway. [\[2\]](#)[\[7\]](#)

By inhibiting these pathways, **CAY10526** can induce apoptosis and inhibit cell proliferation in cancer cells. [\[5\]](#)[\[8\]](#)



Experimental Workflow for CAY10526 In Vivo Studies

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References

- 1. caymanchem.com [caymanchem.com]
- 2. molnova.com [molnova.com]
- 3. PGE2 signaling and its biosynthesis-related enzymes in cholangiocarcinoma progression - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. scbt.com [scbt.com]
- 5. Growth of T-cell lymphoma cells is inhibited by mPGES-1/PGE2 suppression via JAK/STAT, TGF- β /Smad3 and PI3K/AKT signal pathways - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Growth of T-cell lymphoma cells is inhibited by mPGES-1/PGE2 suppression via JAK/STAT, TGF- β /Smad3 and PI3K/AKT signal pathways - Li - Translational Cancer Research [tcr.amegroups.org]
- 7. medkoo.com [medkoo.com]
- 8. Microsomal PGE2 synthase-1 regulates melanoma cell survival and associates with melanoma disease progression - PMC [pmc.ncbi.nlm.nih.gov]
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